

"handling and storage procedures for Methyl thioacetate"

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Compound of Interest

Compound Name: Methyl thioacetate

Cat. No.: B1222118

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Application Notes and Protocols: Methyl Thioacetate

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling and storage of **Methyl thioacetate** (CAS No. 1534-08-3). Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the chemical.

Chemical and Physical Properties

Methyl thioacetate is a colorless to pale yellow liquid with a strong, unpleasant odor.^{[1][2][3]} It is a highly flammable liquid and vapor.^{[1][4]} Understanding its properties is the first step in safe handling.

Table 1: Physical and Chemical Properties of **Methyl Thioacetate**

Property	Value	Source
Molecular Formula	C ₃ H ₆ OS	[2] [4] [5] [6]
Molecular Weight	90.14 g/mol	[2] [4] [5]
Appearance	Colorless to pale yellow liquid	[1] [3] [7]
Odor	Unpleasant, sulfurous	[1] [2]
Boiling Point	96-98 °C (205-208 °F)	[2] [8]
Flash Point	12 °C (53.6 °F)	[8]
Density	1.013 - 1.024 g/cm ³	[2]
CAS Number	1534-08-3	[1] [2] [4]

Hazard Identification and Safety Precautions

Methyl thioacetate is classified as a hazardous chemical.[\[1\]](#) It is crucial to be aware of its potential dangers before handling.

Primary Hazards:

- **Flammability:** Highly flammable liquid and vapor.[\[1\]](#)[\[4\]](#) Keep away from heat, sparks, open flames, and hot surfaces.[\[1\]](#)[\[9\]](#) Use explosion-proof electrical, ventilating, and lighting equipment.[\[4\]](#)[\[9\]](#)
- **Toxicity:** Toxic if it comes into contact with skin or is inhaled.[\[1\]](#) Harmful if swallowed.[\[4\]](#)
- **Irritation:** Causes serious eye irritation and skin irritation.[\[1\]](#)[\[4\]](#)[\[10\]](#)

Personal Protective Equipment (PPE):

- **Gloves:** Wear protective gloves.[\[1\]](#)[\[9\]](#)
- **Eye Protection:** Wear safety glasses with side-shields or goggles.[\[1\]](#)[\[9\]](#)
- **Clothing:** Wear protective clothing.[\[1\]](#)[\[9\]](#)

- Respiratory Protection: Use only in a well-ventilated area.^[9] If ventilation is inadequate, use a suitable respirator.

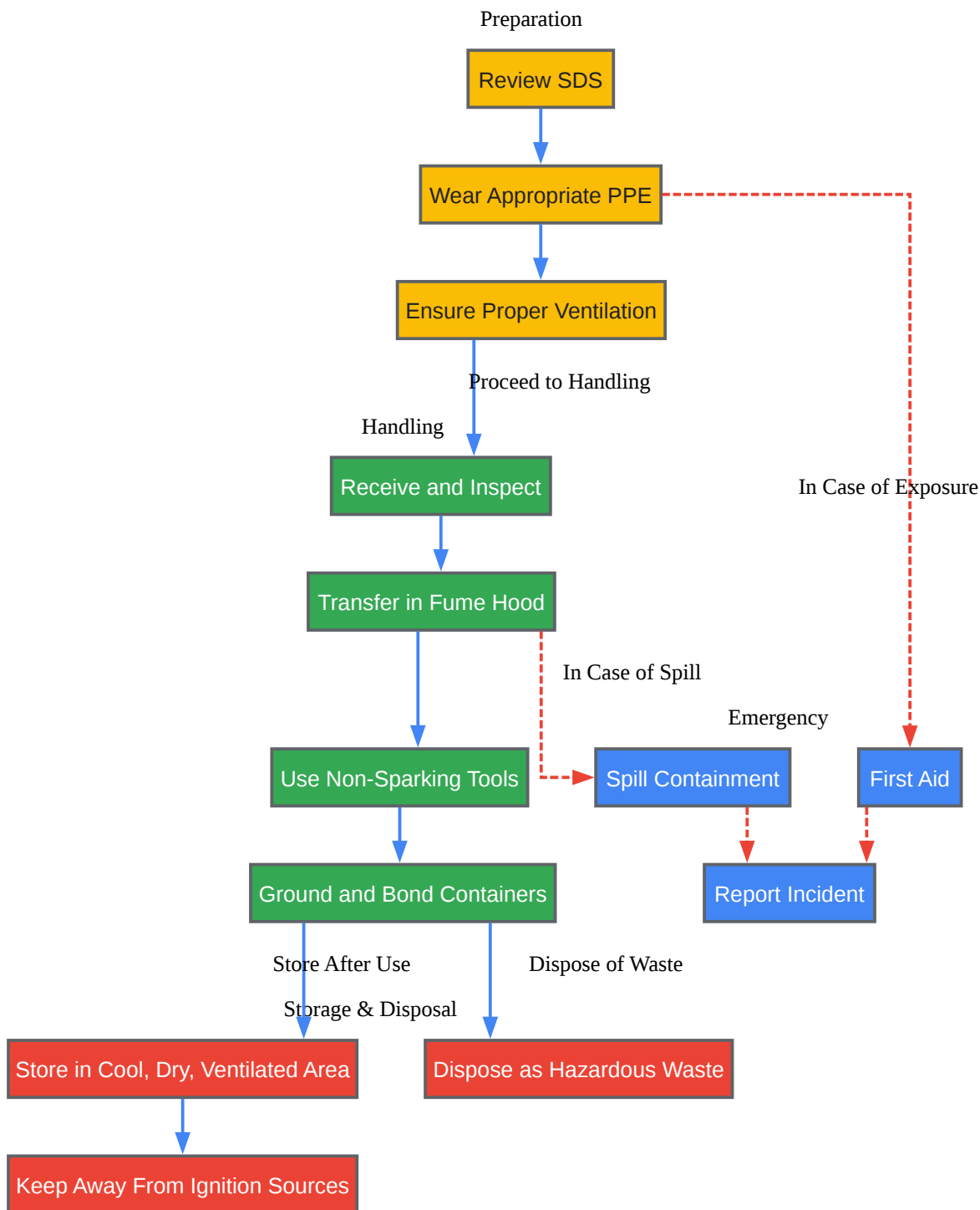
Detailed Protocols for Handling and Storage

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- Ensure the container is properly labeled with the chemical name, CAS number, and hazard symbols.
- Verify that the Safety Data Sheet (SDS) is readily available.
- Store in a tightly closed container in a dry, cool, and well-ventilated place.^{[1][9]}
- Keep away from heat, sparks, and open flames.^{[1][9]} The storage class code for flammable liquids is 3.
- Store away from incompatible materials, such as oxidizing agents.^[4]
- Ground and bond the container and receiving equipment to prevent static discharge.^{[4][9]}
- Store in a locked cabinet or area to restrict access to authorized personnel only.^{[1][9]}
- Work in a well-ventilated area, preferably in a chemical fume hood.^[9]
- Ensure that an eyewash station and safety shower are in close proximity to the workstation.^{[1][4]}
- Use non-sparking tools and explosion-proof equipment.^{[1][4][9]}
- When transferring, ground and bond all containers to prevent static electricity.^{[4][9]}
- Avoid contact with skin and eyes.^[9]
- Avoid breathing vapors or mist.^[9]
- Wash hands thoroughly after handling.^{[4][9]}
- Spill:

- Remove all sources of ignition.[1][9]
- Evacuate personnel from the area.
- Wear appropriate PPE, including respiratory protection.
- Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a suitable, closed container for disposal.[4]
- Do not let the chemical enter drains.[9]
- First Aid:
 - In case of skin contact: Immediately take off all contaminated clothing. Rinse the skin with plenty of water.[9] Get medical attention if irritation occurs.[4]
 - In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[1][9] Seek immediate medical attention.
 - If inhaled: Move the person to fresh air and keep them comfortable for breathing.[1][9]
 - If swallowed: Rinse mouth. Do NOT induce vomiting. Call a physician or poison control center immediately.[1][8]
- Dispose of contents and container in accordance with local, regional, and national regulations.[4][9]
- Do not dispose of it in drains or the environment.[4]

Workflow Diagram

The following diagram illustrates the key logical steps for the safe handling and storage of **Methyl thioacetate**.



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Methyl Thioacetate Handling and Storage Workflow

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